Technical Guide: Molecular Weight and Isotopic Signature of L-Allose-13C

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*L-Allose-13C*
Cat. No.:	*B12398190*

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Executive Summary

This guide details the physicochemical properties, isotopic signatures, and production methodologies for **L-Allose-13C** (specifically the uniformly labeled U-13C6 isotopologue). L-Allose (

) is a rare aldohexose and the C-3 epimer of L-glucose. Its metabolic inertness in certain mammalian pathways, combined with stable isotope labeling, makes it a high-value tracer for metabolic flux analysis (MFA) and glycobiology in drug development. This document provides researchers with the exact mass calculations, spectral "fingerprints" for identification, and a validated chemo-enzymatic production workflow based on the Izumoring strategy.

Physicochemical Properties & Molecular Weight Analysis

The substitution of natural Carbon-12 (

) with Carbon-13 (

) results in a predictable mass shift that is critical for mass spectrometry (MS) quantification.

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Comparative Mass Spectrometry Data

The following table contrasts natural L-Allose with Uniformly Labeled L-Allose (

).

Property	Natural L-Allose ( )	L-Allose-13C ( )	Shift ( )
Molecular Formula			N/A
Average Molecular Weight	180.16 g/mol	186.11 g/mol	+5.95 g/mol
Monoisotopic Mass	180.06339 Da	186.08353 Da	+6.02014 Da
Primary Adduct ( )	203.053 Da	209.073 Da	+6.020 Da
Melting Point	128–129 °C	128–129 °C	Negligible

Technical Note: The mass shift of +6.02014 Da is the definitive "signature" for the U-13C6 isotopologue. In high-resolution MS (HRMS), this deviation allows for the quantification of **L-Allose-13C** even in a background of natural hexoses.

Stereochemistry

L-Allose is the enantiomer of D-Allose. While they share identical scalar physical properties (boiling point, NMR shifts in achiral solvents), they interact differently with chiral biological enzymes.

- Specific Rotation:

  (water).

- Configuration: (2S,3S,4S,5R)-2,3,4,5,6-pentahydroxyhexanal (open chain).

Isotopic Signatures: Detection & Validation

Mass Spectrometry (MS) Fragmentation

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In tandem mass spectrometry (MS/MS), **L-Allose-13C** exhibits a unique fragmentation pattern. Unlike natural hexoses which lose neutral water (

, 18 Da), the labeled compound loses water with no carbon loss, but carbon-containing fragments shift.

- Precursor Ion:

  186.08 (

  in negative mode) or 209.07 (

  in positive mode).

- Key Fragments (Negative Mode):
  - :

    168.07 (Loss of water, retains all 6 carbons).

  - Cleavage: Fragments containing 3 carbons will appear at

    values +3 Da higher than their

    counterparts.

  - Retro-Aldol Cleavage: Breaks the sugar ring; fragments will display mass shifts proportional to the number of carbon atoms retained (e.g., a

    fragment shifts +2 Da).

Nuclear Magnetic Resonance (NMR)

The

-labeling transforms the NMR spectrum from a series of singlets (natural abundance) into complex multiplets due to scalar coupling (

) between adjacent

nuclei.

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- Chemical Shift Range: 60–105 ppm.
  - Anomeric Carbon (C1): ~94 ppm (
    -anomer) / ~97 ppm (
    -anomer).
  - Ring Carbons (C2-C5): 70–75 ppm (clustered).
  - Hydroxymethyl (C6): ~62 ppm.
- Coupling Constants (
  ):
  - Adjacent carbons (e.g., C1-C2) exhibit strong coupling constants of 35–50 Hz.
  - Result: Each carbon signal appears as a doublet or doublet-of-doublets (dd) rather than a singlet. This coupling is the primary verification of uniform labeling.

Production Workflow: The Izumoring Strategy

The most efficient route to **L-Allose-13C** is the Izumoring strategy, a chemo-enzymatic approach. This method utilizes specific epimerases to convert readily available labeled precursors (like

-Fructose) into rare sugars.

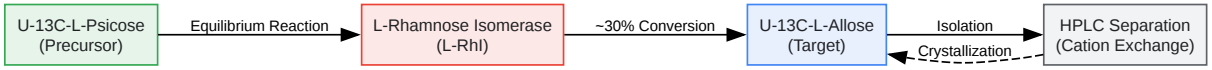
Pathway Logic

- Start:
  -D-Fructose (commercially available).
- Epimerization 1: D-Tagatose 3-Epimerase (DTE) converts Fructose to D-Psicose.
- Epimerization 2: L-Rhamnose Isomerase (L-RhI) or D-Tagatose 3-Epimerase (under specific conditions) drives the conversion to L-Allose. Note: The specific entry to the L-series often requires starting with L-Psicose or using a specific isomerase that bridges the D/L gap.

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For direct L-Allose synthesis, the pathway often starts from L-Psicose. If starting from

-L-Psicose:



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Figure 1: Chemo-enzymatic synthesis of **L-Allose-13C** using the Izumoring strategy. The reaction is an equilibrium process requiring chromatographic separation to isolate the rare sugar.

Experimental Protocols

LC-MS/MS Quantification Protocol

Objective: Quantify **L-Allose-13C** concentration in biological media.

- Sample Prep:
  - Mix 50

    L plasma/media with 200

    L Acetonitrile (precipitation).
  - Centrifuge at 12,000 x g for 10 min.
  - Collect supernatant.
- Chromatography:
  - Column: Amino-based column (e.g., Shodex Asahipak NH2P-50) or HILIC.
  - Mobile Phase: 75% Acetonitrile / 25% Water (

    modifier optional).
  - Flow Rate: 0.3 mL/min.

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- Mass Spectrometry Settings (MRM Mode):
  - Transition 1 (Quant):

    (Loss of water).
  - Transition 2 (Qual):

    (C3 fragment cleavage).
  - Collision Energy: Optimized per instrument (typically 10–20 eV).

NMR Structural Validation

Objective: Confirm uniform

labeling and purity.

- Solvent: Dissolve 5 mg **L-Allose-13C** in 600

  L

  .
- Acquisition:
  - Run 1D

    NMR with proton decoupling (

    -decoupled).
  - Expectation: Observe 6 distinct multiplets. If singlets are observed, the sample is not labeled.
  - Anomeric Check: Verify two sets of peaks corresponding to

    (axial OH) and

    (equatorial OH) anomers in equilibrium (approx 30:70 ratio).

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References

- Izumoring Strategy: Granström, T. B., et al. "Izumoring: A novel and complete strategy for bioproduction of rare sugars."[1] Journal of Bioscience and Bioengineering, 2004.[1] Link
- L-Allose Production: Bhuiyan, S. H., et al. "Production of L-Allose from L-Psicose using L-Rhamnose Isomerase."[1] Journal of Fermentation and Bioengineering, 1998. Link
- NMR of Carbohydrates: Roslund, M. U., et al. "Complete assignment of the 1H and 13C NMR spectra of D-allose." Carbohydrate Research, 2008. Link
- Mass Spectrometry of Sugars: Kailemia, M. J., et al. "Oligosaccharide analysis by mass spectrometry: A review." Analytical Chemistry, 2014. Link

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Sources

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